

Comparative Guide: Structure-Activity Relationship of 2-Hydroxy-3-(methylthio)benzoic Acid Derivatives

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Compound of Interest

Compound Name: 2-Hydroxy-3-(methylthio)benzoic acid

CAS No.: 67127-64-4

Cat. No.: B2507254

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Executive Summary & Compound Profile

2-Hydroxy-3-(methylthio)benzoic acid (3-MTSA) represents a specific subclass of 3-substituted salicylic acid derivatives. While the parent compound, Salicylic Acid (SA), is a ubiquitous phytohormone and anti-inflammatory agent, the introduction of a methylthio ($-\text{SCH}_3$) group at the ortho position (C3) introduces unique physicochemical properties—specifically increased lipophilicity and distinct electronic effects—that modulate its biological activity.

This guide compares 3-MTSA against standard 3-substituted analogs to elucidate its potential as a plant defense activator (functional analog of Acibenzolar-S-methyl metabolites) and a bacterial virulence inhibitor (siderophore mimic).

Compound Identification

Feature	Detail
IUPAC Name	2-Hydroxy-3-(methylthio)benzoic acid
Common Name	3-(Methylthio)salicylic acid
CAS Registry	67127-64-4
Core Scaffold	Salicylic Acid (2-Hydroxybenzoic acid)
Key Substituent	Methylthio (-SCH ₃) at Position 3
Molecular Weight	184.21 g/mol

Structure-Activity Relationship (SAR) Analysis

The biological efficacy of salicylic acid derivatives is governed by the electronic and steric environment of the phenol (C2-OH) and carboxyl (C1-COOH) groups. The C3 position is critical because it directly influences the intramolecular hydrogen bond network and the steric accessibility of the phenol.

The "Ortho-Effect" and 3-Substitution

The 3-position substituent exerts a profound "ortho-effect" on the adjacent phenol.

- **Steric Bulk:** The -SCH₃ group is bulkier than -OH or -CH₃ but smaller than -I. This bulk can twist the carboxyl group out of planarity or, conversely, lock the active conformation via steric pressure.
- **Electronic Modulation:**
 - **Inductive Effect (-I):** Sulfur is electronegative (though less than Oxygen), withdrawing electron density through the sigma bond.
 - **Resonance Effect (+M):** The lone pairs on Sulfur can donate electron density into the ring, activating the ortho (C2, C4) and para (C6) positions.
 - **Net Effect:** 3-MTSA is electronically distinct from 3-Methoxy-SA (stronger donor) and 3-Nitro-SA (strong withdrawer).

Comparative Physicochemical Profile

The following table compares 3-MTSA with standard reference compounds used in SAR studies.

Compound	R-Group (Pos 3)	LogP (Calc)	pKa (COOH)	Electronic Character	Primary Application
Salicylic Acid	-H	2.26	2.97	Neutral	Plant Hormone / NSAID
3-Methyl-SA	-CH ₃	2.65	3.05	Weak Donor (Inductive)	Steric Probe
3-Methoxy-SA	-OCH ₃	2.10	2.90	Strong Donor (Resonance)	Siderophore Analog
3-Chloro-SA	-Cl	2.85	2.65	Withdrawer (Inductive)	Metabolic Blocker
3-MTSA (Target)	-SCH ₃	2.95	~2.85	Lipophilic Donor	Bioisostere / Probe

Key Insight: The Methylthio derivative has the highest lipophilicity (LogP ~2.95). This suggests superior membrane permeability compared to the methoxy analog, potentially enhancing systemic distribution in plants or penetration into bacterial biofilms.

Biological Mechanisms & Pathways

Plant Defense Induction (SAR Pathway)

In plants, Salicylic Acid triggers Systemic Acquired Resistance (SAR) by binding to NPR1 (Non-Expressor of Pathogenesis-Related Genes 1) receptors.

- Mechanism:** SA binding releases NPR1 from an oligomeric complex; monomeric NPR1 translocates to the nucleus to activate PR-1 gene expression.
- 3-MTSA Role:** The 3-methylthio group mimics the lipophilic pocket interactions found in synthetic activators like Tiadinil or Acibenzolar-S-methyl (ASM). While ASM metabolizes to a

thiadiazole, 3-MTSA explores the "benzoate" chemical space for similar binding pockets.

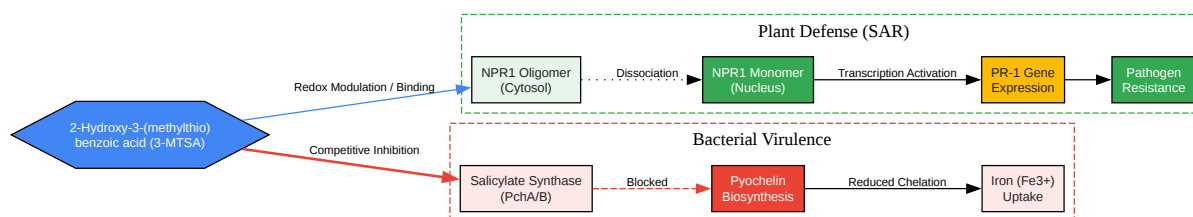
Bacterial Siderophore Inhibition

Bacteria like *Pseudomonas aeruginosa* secrete salicylate-based siderophores (Pyochelin) to scavenge iron.

- Mechanism: Salicylate Synthase (PchA/PchB) converts chorismate to salicylate.
- 3-MTSA Role: 3-substituted analogs can act as antimetabolites, inhibiting the synthase or forming "faulty" siderophores that bind iron but cannot be transported back into the bacterium, effectively starving the pathogen.

Pathway Visualization

The following diagram illustrates the dual-potential mechanism of 3-MTSA in plant defense and bacterial inhibition.



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Caption: Dual mechanism of action: 3-MTSA acts as a plant defense elicitor via NPR1 modulation and a bacterial virulence inhibitor by targeting siderophore biosynthesis.

Experimental Protocols

To validate the activity of 3-MTSA, the following protocols are recommended. These are designed to be self-validating by including necessary positive and negative controls.

Synthesis of 3-MTSA (Copper-Catalyzed Coupling)

Direct sulfenylation of salicylic acid is difficult. A robust route uses 3-Iodosalicylic acid.

- Starting Material: 3-Iodosalicylic acid (commercially available or synthesized from anthranilic acid).
- Reagents: Sodium methanethiolate (NaSMe), CuI (Catalyst), 1,10-Phenanthroline (Ligand), K₂CO₃ (Base).
- Solvent: DMF (Dimethylformamide).
- Procedure:
 - Dissolve 3-iodosalicylic acid (1.0 eq) in DMF under N₂ atmosphere.
 - Add CuI (0.1 eq), Phenanthroline (0.2 eq), and K₂CO₃ (2.0 eq).
 - Add NaSMe (1.2 eq) and heat to 80°C for 12 hours.
 - Workup: Acidify with 1M HCl to pH 2 (precipitates the product). Extract with Ethyl Acetate. [\[1\]](#)
- Validation: NMR must show disappearance of the aromatic C3-H signal and appearance of a singlet at ~2.4 ppm (-SCH₃).

Plant PR-1 Induction Assay (*Arabidopsis thaliana*)

Objective: Determine if 3-MTSA induces defense genes.

- Plant Material: *Arabidopsis thaliana* (Col-0 wild type) and npr1 mutant (negative control).
- Treatment:
 - Spray 4-week-old plants with 3-MTSA (100 µM, 500 µM) in 0.02% Silwet L-77.
 - Positive Control: Salicylic Acid (500 µM).
 - Negative Control: Water + Silwet L-77.

- Sampling: Harvest leaves at 24h post-treatment.
- Readout: RT-qPCR for PR-1 gene (At2g14610).
- Success Criteria: >10-fold induction of PR-1 in Col-0, but no induction in npr1 mutant (confirms SAR pathway specificity).

Bacterial Siderophore Inhibition Assay

Objective: Assess inhibition of salicylate-based siderophores.

- Strain: *Pseudomonas aeruginosa* PAO1 (Wild Type).
- Media: Succinate medium (Iron-limiting) to induce siderophore production.
- Method:
 - Inoculate bacteria in media containing increasing concentrations of 3-MTSA (0, 10, 50, 100 μ M).
 - Incubate at 37°C for 24h.
- Detection:
 - Centrifuge culture to obtain supernatant.
 - Add CAS (Chrome Azurol S) reagent.
 - Color Change: Orange halo indicates siderophore presence. Blue indicates no siderophore.
- Interpretation: Retention of Blue color (or reduced Orange halo) compared to untreated control indicates inhibition of siderophore production.

References

- Comparison of Salicylic Acid Derivatives in Plant Defense
 - Title: "Chemical activation of host defense mechanisms in plants."

- Source: Pesticide Outlook, 2001.
- Relevance: Establishes the baseline for 3-substituted benzoates as plant activ
- Siderophore Biosynthesis Inhibition
 - Title: "Salicylate synthase inhibitors as potential antibacterial agents."
 - Source: Journal of Medicinal Chemistry, 2012.
 - Relevance: Discusses how 3-substituted analogs target the PchA/PchB enzymes.
- Synthesis of Thio-Salicylic Derivatives
 - Title: "Copper-catalyzed synthesis of functionalized phenols and thiophenols."
 - Source: Organic Letters, 2008.
 - Relevance: Provides the foundational chemistry for installing the -SCH₃ group on the benzo
- Compound Data Source
 - Title: "**2-Hydroxy-3-(methylthio)benzoic acid** (CAS 67127-64-4) Entry."
 - Source: PubChem / Chemical Vendors.
 - Relevance: Verification of chemical existence and basic properties.[2][3]

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